

Personal protective equipment for handling 2-Chloro-3-methylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-3-methylpyridine

Cat. No.: B094477

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Essential Safety and Handling Guide for 2-Chloro-3-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Chloro-3-methylpyridine**, including comprehensive personal protective equipment (PPE) protocols, operational procedures, and disposal plans. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Chemical and Physical Properties

2-Chloro-3-methylpyridine is a colorless to pale yellow liquid with a pungent, irritating odor.^[1] It is recognized as a combustible liquid and is harmful if swallowed, in contact with skin, or inhaled.^{[2][3]}

Property	Value	Source
CAS Number	18368-76-8	[4]
Molecular Formula	C6H6ClN	[4]
Molecular Weight	127.57 g/mol	[4]
Boiling Point	~170-172 °C	[1]
Appearance	Colorless to pale yellow liquid	[1][5]

Hazard Identification and Classification

2-Chloro-3-methylpyridine is classified with the following hazards:

- Flammable Liquid (Category 4)[6]
- Acute Toxicity, Oral (Category 4)[6]
- Skin Corrosion/Irritation (Category 2)[6]
- Serious Eye Damage/Irritation (Category 2B)[6]
- Specific target organ toxicity (Single exposure) (Category 3), Respiratory system[3][6]

Signal Word: Warning[6]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Hand Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) that comply with EN374 standards. [6]	Prevents skin contact and irritation.[6]
Eye and Face Protection	Chemical safety goggles and a face shield are required.[6]	Protects against splashes and vapors that can cause serious eye irritation.[6]
Skin and Body Protection	Wear protective clothing, including boots, to prevent skin contact.[6] For significant exposure risk, flame-retardant antistatic protective clothing is recommended.	Minimizes skin exposure.[6]
Respiratory Protection	Use a European Standard EN 149 approved respirator when ventilation is inadequate or for spill response.[6]	Prevents inhalation of harmful vapors which may cause respiratory irritation.[6]

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[6][7]

Handling Procedures:

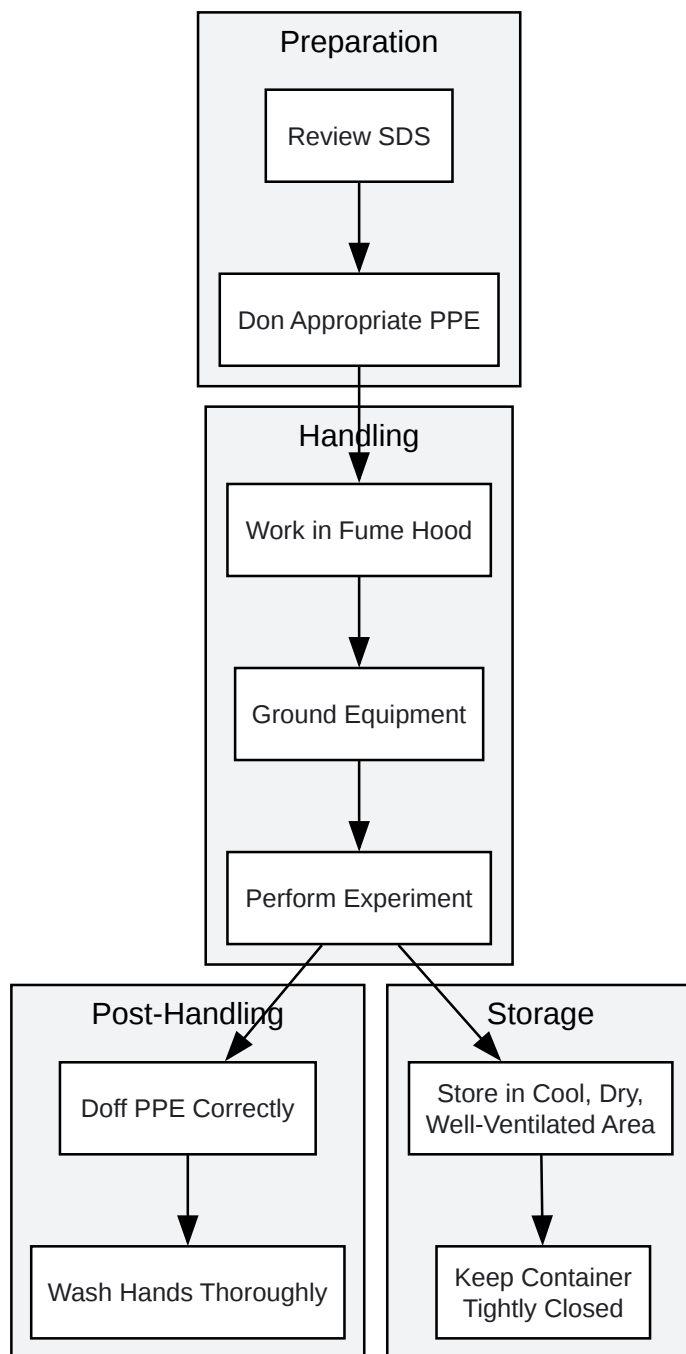
- Read and understand the Safety Data Sheet (SDS) before use.
- Ground and secure containers when transferring the substance to prevent static discharge.
[6]
- Avoid breathing vapors or mist.[6]
- Prevent contact with skin and eyes.[6]

- Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)[\[8\]](#)[\[9\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[\[1\]](#)[\[6\]](#)
- Keep containers tightly closed when not in use.[\[6\]](#)[\[10\]](#)
- Store separately from incompatible materials such as oxidizing agents, acids, and alkalis.[\[1\]](#)
- Store in a locked-up area.[\[6\]](#)

Safe Handling Workflow for 2-Chloro-3-methylpyridine



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Caption: Workflow for the safe handling and storage of **2-Chloro-3-methylpyridine**.

Emergency and Disposal Plan

Emergency Procedures: First Aid

Exposure Route	First Aid Measures
Skin Contact	Immediately remove all contaminated clothing. [6] Wash the affected area with plenty of soap and water for at least 15 minutes.[6][11] Seek medical attention if irritation persists.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][11] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[11]
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[2][6] If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell. [2][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[2][6] Call a POISON CENTER or doctor immediately.[6]

Spill Response:

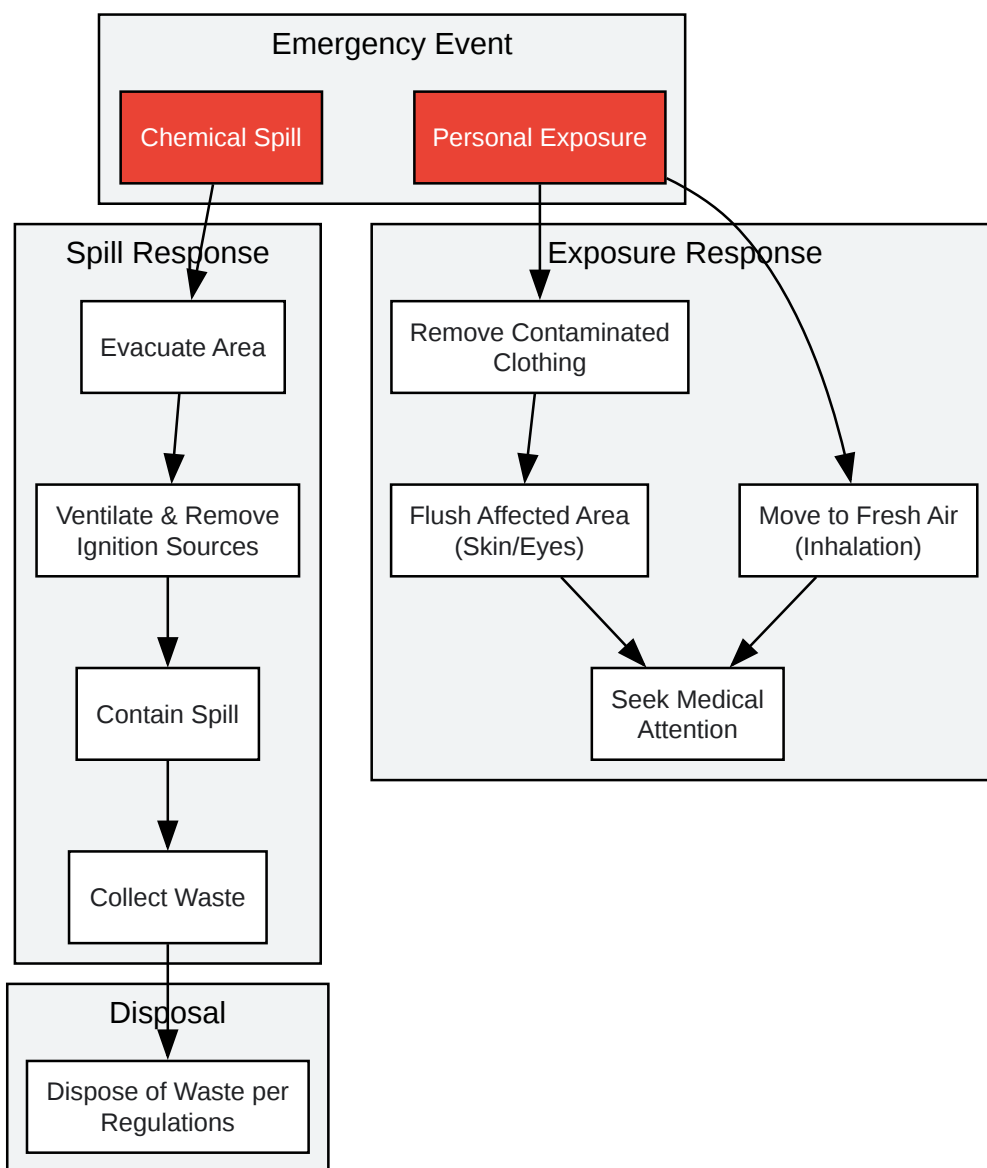
- Evacuate: Immediately evacuate the area of the spill.[12]
- Ventilate: Increase ventilation and shut off all ignition sources.[6]
- Contain: For small spills, absorb with an inert material such as sand, earth, or vermiculite.[6][7]
- Collect: Collect the absorbed material and place it into a suitable, labeled container for disposal.[7]

- Decontaminate: Clean the spill area and all equipment used.[6]
- For large spills, contact emergency services immediately.[12]

Disposal Plan:

- Dispose of contents and containers in accordance with local, regional, national, and international regulations.[6]
- Chemical waste should be collected in a sealed, airtight, and compatible waste container labeled as hazardous waste.[12][13]

Emergency and Disposal Workflow



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Caption: Logical workflow for emergency response and disposal of **2-Chloro-3-methylpyridine**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloro-3-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094477#personal-protective-equipment-for-handling-2-chloro-3-methylpyridine]

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